

Technical Support Center: Troubleshooting Unexpected Phytotoxicity of Cycloxydim on Non-Target Grasses

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Compound of Interest

Compound Name: cycloxydim (ISO); 2-(N-ethoxybutanimidoyl)-3-hydroxy-5-(tetrahydro-2H-thiopyran-3-yl)cyclohex-2-en-1-one

Cat. No.: B606887

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address unexpected phytotoxicity of the herbicide cycloxydim on non-target grass species during experimental trials.

Troubleshooting Guide

This guide provides a systematic approach to diagnosing and resolving issues related to unexpected cycloxydim phytotoxicity.

1. Initial Assessment of Phytotoxicity Symptoms

- **Question:** What are the typical symptoms of cycloxydim phytotoxicity on grasses?
- **Answer:** Initial symptoms, which can appear within 4 to 5 days of application, include the yellowing of younger leaves, followed by tissue disintegration[1]. Other common symptoms of herbicide injury in grasses include stunting, interveinal yellowing (chlorosis), or purpling of the leaves[2]. In some cases, leaves may fail to emerge properly from the leaf sheath,

leading to a twisted or crinkled appearance[3]. The growing point within the stem may also become necrotic (dead)[4].

2. Review of Experimental Parameters

- Question: My non-target grasses are showing signs of phytotoxicity. What experimental parameters should I review?
- Answer: Carefully review the following parameters:
 - Application Rate: Ensure the correct dosage of cycloxydim was used. Higher than recommended rates can lead to damage even in tolerant species.
 - Adjuvant Use: The addition of adjuvants, especially crop oil concentrates, can significantly increase the efficacy and uptake of cycloxydim, which may also enhance phytotoxicity in non-target species[1].
 - Growth Stage of Grasses: Younger, rapidly growing grasses are generally more susceptible to herbicides[5].
 - Grass Species: There is varying susceptibility to cycloxydim among different grass species. While intended for broadleaf crops, some grasses like barley, wheat, great brome, and phalaris show some tolerance but can still be affected, especially compared to highly susceptible species like wild oats and ryegrass[1].

3. Environmental Conditions

- Question: Could environmental conditions be a factor in the unexpected phytotoxicity I am observing?
- Answer: Yes, environmental conditions play a crucial role in herbicide activity.
 - Temperature and Humidity: Warm and humid conditions accelerate the activity of cycloxydim, which can lead to increased phytotoxicity[1][6]. High humidity can also lead to thinner plant cuticles, allowing for faster herbicide absorption[7].

- Rainfall: Rainfall shortly after application can wash the herbicide into the soil, potentially leading to root uptake and increased injury, especially in lighter soil types[8].
- Soil Type and pH: The persistence and availability of herbicides can be influenced by soil characteristics. For instance, some herbicides persist longer in high pH soils[9]. The pH of the spray solution can also impact the efficacy and phytotoxicity of cyclohexanedione herbicides[10].

4. Herbicide Carryover

- Question: Could the phytotoxicity be due to cycloxydim residues from a previous application?
- Answer: While cycloxydim generally has a short to moderate residual activity in the soil, certain conditions can slow its degradation, leading to carryover and potential damage to subsequent grass plantings[11]. Factors that can increase the risk of carryover include low soil moisture, low temperatures, and high application rates, as these conditions reduce microbial degradation of the herbicide[8].

Frequently Asked Questions (FAQs)

Q1: What is the mode of action of cycloxydim? A1: Cycloxydim is a systemic herbicide that belongs to the cyclohexanedione (DIMs) chemical family. It works by inhibiting the enzyme acetyl-CoA carboxylase (ACCase), which is crucial for fatty acid synthesis in grasses. This disruption of lipid production leads to the cessation of growth and eventual death of susceptible grass species[12][13][14].

Q2: Why are broadleaf plants not affected by cycloxydim? A2: The selectivity of cycloxydim is due to differences in the structure of the ACCase enzyme between grasses and broadleaf plants. Broadleaf plants have a form of ACCase that is not sensitive to cycloxydim, and therefore are not harmed by its application[12].

Q3: Can cycloxydim be tank-mixed with other herbicides? A3: Yes, cycloxydim is often mixed with broadleaf herbicides to provide a wider spectrum of weed control. However, it is essential to perform a compatibility test before mixing, as some combinations can lead to reduced efficacy or increased phytotoxicity[15].

Q4: How can I confirm that the observed plant injury is caused by cycloxydim? A4: To confirm cycloxydim-induced phytotoxicity, you can perform a soil bioassay or a plant tissue residue analysis. A bioassay involves growing a sensitive indicator plant in the soil from the affected area and observing for injury symptoms. For a more definitive diagnosis, plant tissue samples can be sent to a laboratory for chemical analysis to detect and quantify cycloxydim residues.

Data Presentation

Table 1: Relative Susceptibility of Different Grass Species to Cycloxydim

Grass Species	Common Name	Relative Susceptibility	Reference
<i>Avena fatua</i>	Wild Oats	Highly Susceptible	[1]
<i>Lolium rigidum</i>	Ryegrass	Highly Susceptible	[1]
<i>Hordeum vulgare</i>	Barley	Tolerant (but can be affected)	[1]
<i>Triticum aestivum</i>	Wheat	Tolerant (but can be affected)	[1]
<i>Phalaris paradoxa</i>	Annual Canarygrass	Moderately Tolerant	[1]
<i>Bromus diandrus</i>	Great Brome	Moderately Tolerant	[1]

Table 2: Influence of Environmental Factors on Cycloxydim Phytotoxicity

Factor	Condition	Effect on Phytotoxicity	Reference
Temperature	Warm	Increased	[1][7]
Cool	Decreased	[1]	
Humidity	High	Increased	[1][7]
Low	Decreased	[7]	
Soil Moisture	High	May increase root uptake	[8]
Low	Slows degradation (carryover risk)	[8]	
Adjuvant	Crop Oil Concentrate	Increased	[1]

Experimental Protocols

1. Protocol for a Simple Soil Bioassay to Detect Cycloxydim Residues

This protocol is designed to determine if phytotoxic residues of cycloxydim are present in the soil.

Materials:

- Soil samples from the affected area and a control (untreated) area.
- Pots (3-4 inch diameter).
- Seeds of a sensitive indicator grass species (e.g., oats or ryegrass).
- Greenhouse or growth chamber with controlled lighting and temperature.

Methodology:

- Soil Collection: Collect representative soil samples from the top 2-4 inches of the affected area. Also, collect a control soil sample from an area known to be free of herbicide

contamination[16].

- Potting: Fill and label pots with the affected and control soils. It is recommended to have at least three replicate pots for each soil source.
- Sowing: Plant 5-10 seeds of the indicator grass species in each pot at a uniform depth[9].
- Growth Conditions: Place the pots in a greenhouse or growth chamber with adequate light and a temperature conducive to the growth of the indicator species (e.g., 20-25°C). Water the pots as needed to maintain adequate soil moisture[17].
- Observation: Observe the plants for at least three weeks. Record germination rates and look for symptoms of phytotoxicity, such as stunting, yellowing, abnormal growth, or necrosis[16].
- Assessment: Compare the growth and health of the plants in the affected soil to those in the control soil. Significant growth inhibition or injury symptoms in the plants grown in the affected soil suggest the presence of herbicide residues.

2. Protocol for Plant Tissue Residue Analysis

This protocol outlines the general steps for preparing plant tissue samples for cycloxydim residue analysis by a qualified laboratory.

Materials:

- Affected and unaffected (control) grass plant samples.
- Clean, labeled sample bags.
- Freezer.

Methodology:

- Sample Collection: Collect whole plant samples (shoots and roots) from both the affected and a control area. Ensure to collect a representative sample from each area.
- Sample Handling: Place the samples in clearly labeled bags. If there will be a delay in shipping, freeze the samples to prevent degradation of the herbicide residues.

- **Laboratory Submission:** Send the samples to an analytical laboratory that specializes in pesticide residue testing.
- **Analytical Method:** The laboratory will likely use a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) coupled with mass spectrometry (MS), to extract and quantify the cycloxydim residues in the plant tissue[15][18][19]. The results will be reported as the concentration of cycloxydim in the tissue (e.g., in mg/kg).

Mandatory Visualization

Caption: Mode of action of cycloxydim in a susceptible grass plant cell.

Caption: A logical workflow for troubleshooting unexpected cycloxydim phytotoxicity.

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